

Molecular weight and formula of Disperse Black 9

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Compound of Interest

Compound Name: Disperse Black 9

Cat. No.: B079072

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An In-depth Technical Guide to Disperse Black 9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analysis of **Disperse Black 9**, a monoazo dye primarily utilized in the textile industry for dyeing synthetic fibers and in cosmetics for non-oxidative hair coloring formulations.

Core Properties of Disperse Black 9

Disperse Black 9 is chemically identified as 2,2'-[[4-[(4-aminophenyl)azo]phenyl]imino]bisethanol. It is characterized by its low water solubility, which makes it suitable for application on hydrophobic materials such as polyester.

Quantitative Data Summary

The key quantitative properties of **Disperse Black 9** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₆ H ₂₀ N ₄ O ₂
Molecular Weight	300.36 g/mol [1] [2] [3] [4]
CAS Number	20721-50-0 [1] [2] [4] [5]
Deprecated CAS Number	12222-69-4 [3] [4]
Melting Point	157 - 160 °C [2] [4] [5]
Log P (calculated)	2.50 [4]
Purity (Commercial)	≥ 97% [2] [6]

Experimental Protocols

This section details the methodologies for the synthesis, analysis, and application of **Disperse Black 9**.

Synthesis of Disperse Black 9

The industrial synthesis of **Disperse Black 9** is a multi-step process involving diazotization and an azo coupling reaction.[\[1\]](#)

Materials:

- 4-nitroaniline
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- N,N-bis(2-hydroxyethyl)aniline (coupling agent)
- Reducing agent (for nitro group reduction)
- Ice

Procedure:

- Diazotization:
 - Dissolve 4-nitroaniline in concentrated hydrochloric acid.
 - Prepare a solution of sodium nitrite in water.
 - Cool both solutions to 0-5 °C in an ice bath.
 - Slowly add the sodium nitrite solution to the 4-nitroaniline solution with constant stirring. This reaction is highly exothermic and maintaining a low temperature is crucial to prevent the decomposition of the resulting diazonium salt.[\[1\]](#)
- Azo Coupling:
 - Prepare a solution of the coupling agent, N,N-bis(2-hydroxyethyl)aniline.
 - Slowly add the cold diazonium salt solution to the coupling agent solution. The coupling reaction will proceed, forming the azo dye intermediate.
- Reduction:
 - The nitro group (-NO₂) on the dye intermediate is then reduced to a primary amino group (-NH₂) using a suitable reducing agent to yield the final **Disperse Black 9** molecule.
- Isolation and Purification:
 - The synthesized dye is isolated from the reaction mixture via filtration.
 - The crude product is washed with deionized water to remove residual acids and salts.
 - The purified dye is then dried to obtain a powder. For commercial applications, this powder may be milled to achieve a uniform particle size.[\[1\]](#)

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

HPLC is a primary method for assessing the purity of **Disperse Black 9** and for its quantitative analysis in various matrices. The German standard DIN 54231 outlines a method for the

analysis of certain disperse dyes.[7]

Instrumentation:

- HPLC system with a Photodiode Array (PDA) detector and/or a Mass Spectrometer (MS) detector.[7][8]
- Reversed-phase C18 column.

Sample Preparation (from textile):

- Weigh approximately 4 mg of the textile fiber into a beaker.
- Add 1.5 mL of an extraction solution (e.g., water:methanol:37% HCl at a 1:1:2 v/v/v ratio).[9]
- Heat the sample at 100 °C for 10 minutes.[9]
- Cool and filter the extract.
- Dry the filtrate and reconstitute in a suitable solvent for injection.[9]

Chromatographic Conditions (General):

- Mobile Phase: A gradient elution is typically used, often involving a mixture of an aqueous buffer and an organic solvent like methanol or acetonitrile.
- Detection Wavelength (for PDA): Analysis can be performed at a specific wavelength, for instance, 436 nm has been used for **Disperse Black 9**. [4]
- Analysis: The retention time and the UV-Vis spectrum of the peak corresponding to **Disperse Black 9** are compared with a reference standard for identification. Quantification is achieved by comparing the peak area with a calibration curve.

Application Protocol: Dyeing of Polyester Fabric

Disperse dyes are applied to hydrophobic fibers like polyester from a colloidal dispersion in water.

Materials:

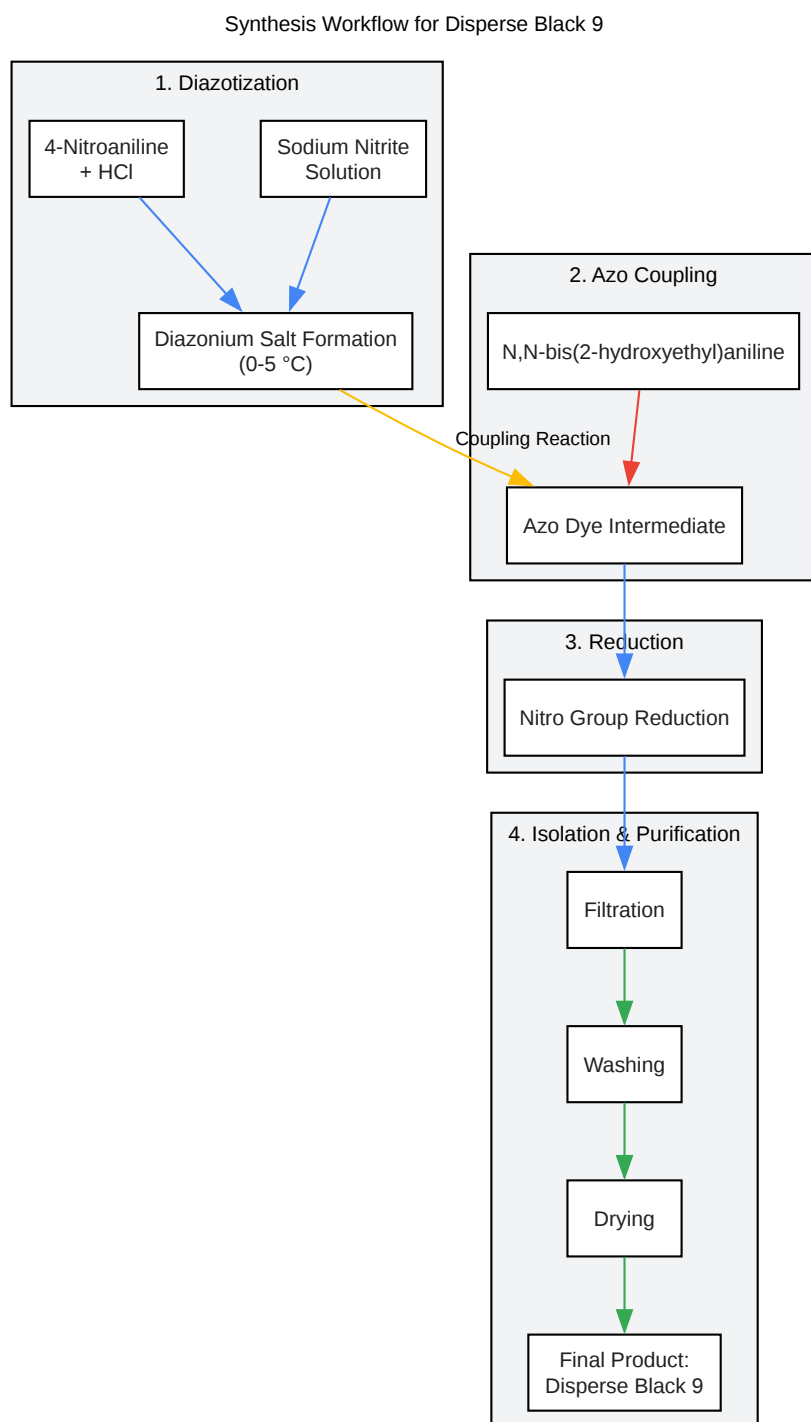
- Polyester fabric, scoured to remove impurities.
- **Disperse Black 9** dye.
- Dispersing agent.
- Acetic acid (to adjust pH).
- Dyeing carrier (optional, for dyeing at lower temperatures).

Procedure:

- Dye Bath Preparation:
 - Create a paste of the **Disperse Black 9** powder with a small amount of a dispersing agent.
 - Dilute this paste with water to form the dye bath.
 - Adjust the pH of the dye bath to an acidic range of 4.5-5.5 using acetic acid.[\[5\]](#)[\[10\]](#)
- Dyeing Process (High-Temperature Method):
 - Introduce the wetted polyester fabric into the dye bath at approximately 60 °C.
 - Slowly raise the temperature of the dye bath to 130 °C over 30-45 minutes.[\[10\]](#)
 - Maintain this temperature for about 60 minutes to allow the dye to diffuse into the polyester fibers.[\[10\]](#)
- Rinsing and Washing:
 - After dyeing, the fabric is rinsed thoroughly to remove any loose dye on the surface.
 - A reduction clearing process may be employed to improve wash fastness.
 - Finally, the fabric is washed and dried.

Visualized Workflows

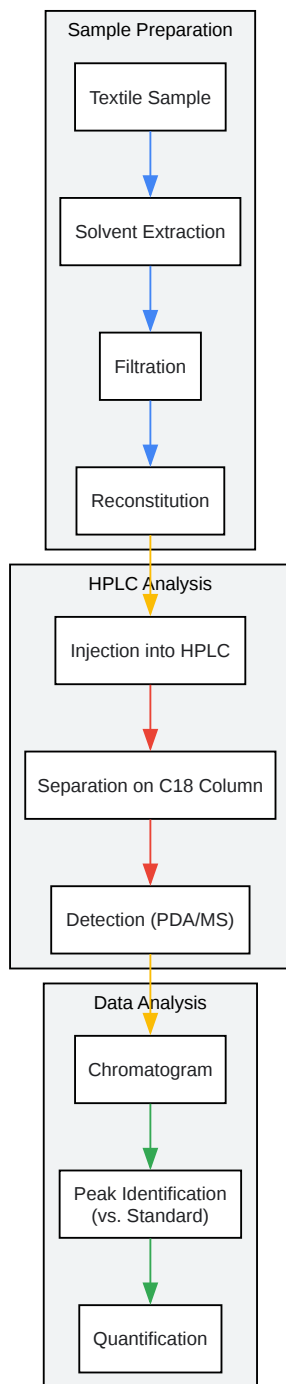
The following diagrams illustrate the key processes involving **Disperse Black 9**.



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Caption: A diagram illustrating the multi-step synthesis of **Disperse Black 9**.

Analytical Workflow for Disperse Black 9 using HPLC



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Caption: A generalized workflow for the analysis of **Disperse Black 9** in textiles.

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